

What is the origin of Palitantin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Palitantin

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An In-depth Technical Guide on the Origin of **Palitantin**

Abstract

Palitantin is a naturally occurring polyketide, a secondary metabolite produced by several species of fungi, most notably from the *Penicillium* genus. First described in 1936, this cyclitol-like compound has garnered scientific interest due to its diverse biological activities, including antifungal, anti-HIV, and acetylcholinesterase inhibitory properties. This document provides a comprehensive overview of the origin of **Palitantin**, detailing its initial discovery, the primary producing microorganisms, its biosynthetic pathway, and the experimental methodologies used for its isolation and characterization.

Discovery and Producing Organism

Palitantin (C₁₄H₂₂O₄) was first isolated and characterized in 1936 by J.H. Birkinshaw and H. Raistrick.^{[1][2][3]} Their seminal work identified the compound as a metabolic product of the fungus *Penicillium palitans* Westling, from which its name is derived.^{[1][2]}

Since its initial discovery, **Palitantin** has been identified in several other species of *Penicillium*, including:

- *Penicillium brefeldianum*^[4]
- *Penicillium commune*^[5]
- *Penicillium implicatum*^[5]

- An Antarctic strain of *Geomyces* sp.[6]
- Other *Penicillium* sp.[7][8]

The presence of **Palitantin** across various *Penicillium* species has made it a useful marker for the chemotaxonomy of the genus.[1] The producing organism, *P. palitans*, has been isolated from diverse environments, including cheese, ancient permafrost deposits, and deep-sea sediments in Antarctica.[6][9][10]

Physicochemical Properties

Palitantin is a polar, neutral metabolite characterized by a six-membered carbocyclic ring and a heptadiene side chain.[1][4] Its key properties are summarized in the table below.

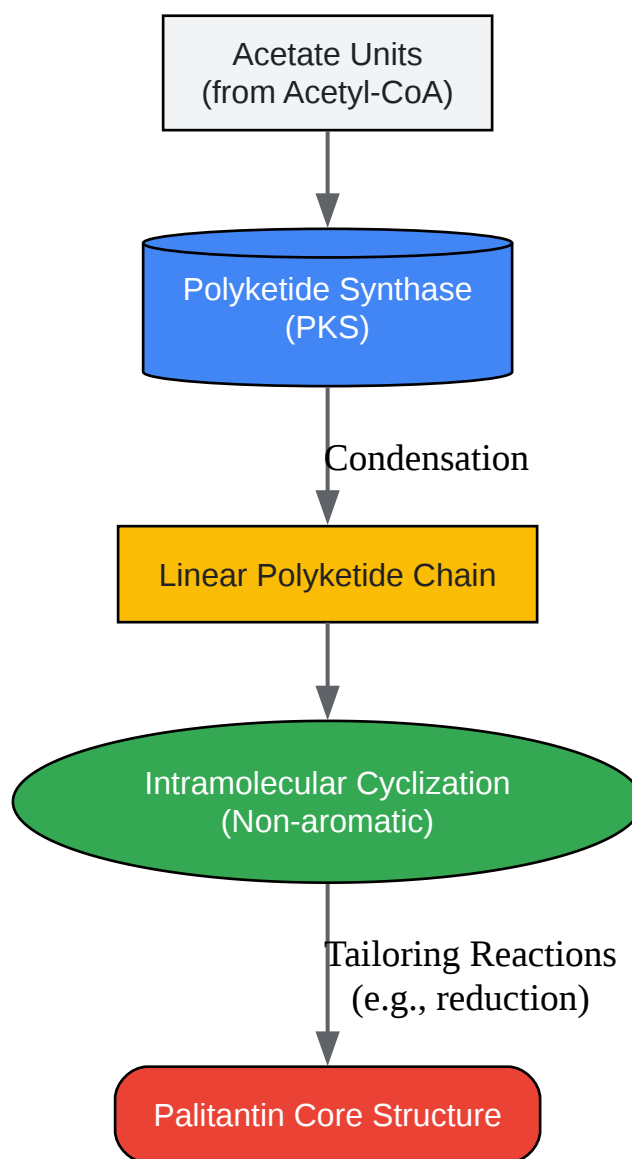
Property	Value	Source
CAS Number	15265-28-8	[7][11]
Molecular Formula	C ₁₄ H ₂₂ O ₄	[1][5][7][11]
Molecular Weight	254.32 g/mol	[5][7][11]
Appearance	White solid	[7]
Melting Point	155-158 °C	[7]
Solubility	Soluble in DMSO, Methanol, Chloroform, Ethyl Acetate. Insoluble in Hexane, Water.	[7][11]

Biosynthesis of Palitantin

Palitantin is a polyketide, synthesized through the condensation of acetate units.[4][12] Studies utilizing isotopically labeled precursors have been instrumental in elucidating its biosynthetic pathway.

Experiments with *Penicillium brefeldianum* fed with sodium [1,2-¹³C₂]-, [2-²H₃]-, and [1-¹³C,¹⁸O₂]-acetate confirmed that the molecule is assembled from a polyketide chain.[4] Crucially, these labeling studies demonstrated that the formation of the six-membered

carbocyclic ring does not involve any aromatic intermediates, which distinguishes its biosynthesis from that of many other fungal polyketides.[4][12]



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Figure 1. Simplified biosynthetic pathway of **Palitantin** from acetate precursors.

Biological Activity

Palitantin exhibits a range of biological activities, making it a subject of interest for drug development. It is known to be a potent antifungal agent with minimal toxicity to mammalian cells.[1] More recently, other activities have been reported.

Activity Type	Target	Value (IC ₅₀)	Source
Anti-HIV	HIV-1 Integrase (3'-processing)	350 μ M	[11]
Anti-HIV	HIV-1 Integrase (Strand Transfer)	268 μ M	[11]
Antifungal	Colletotrichum fragariae	Less active than (-)-penienone	[10]
Enzyme Inhibition	Acetylcholinesterase	Potent Inhibitor	[8]
Phytotoxicity	Agrostis stolonifera	Moderate activity	[10]

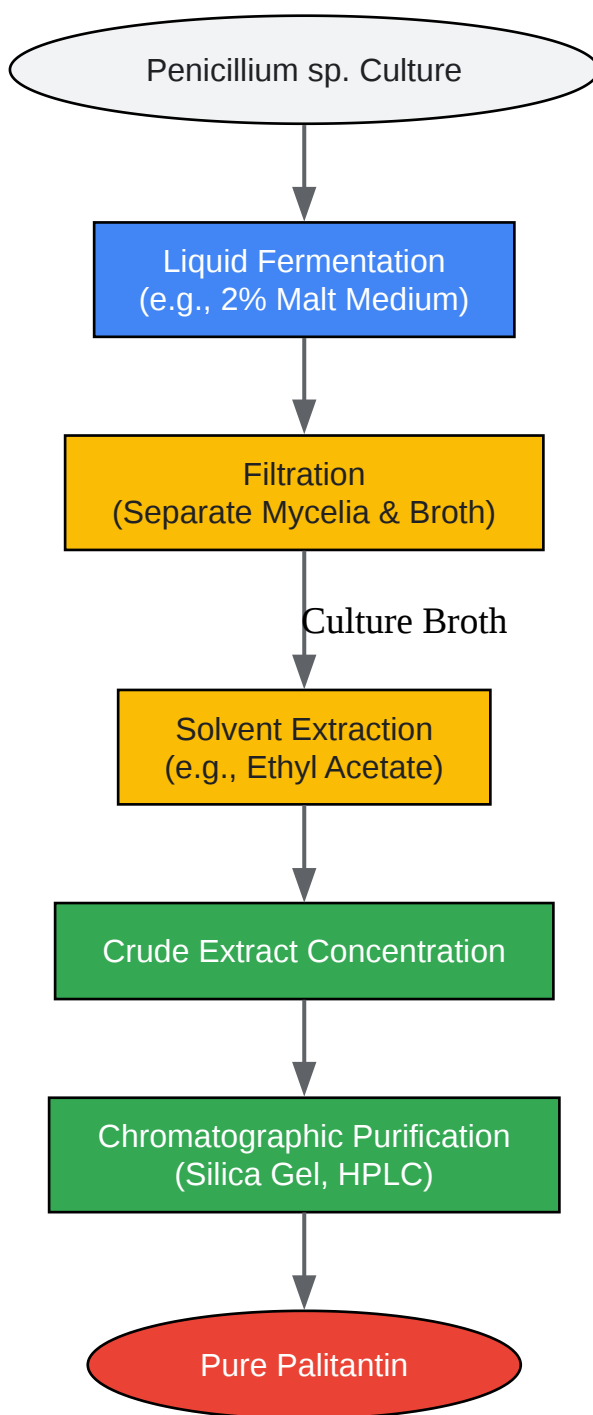
Experimental Protocols

Fungal Fermentation and Isolation of Palitantin

The production of **Palitantin** is typically achieved through fungal fermentation. While the original methods by Birkinshaw and Raistrick were foundational, modern protocols have been optimized for higher yields. One recent study achieved a yield of approximately 160 mg/L.[8]

Methodology:

- **Inoculation:** A pure culture of a **Palitantin**-producing strain (e.g., *Penicillium* sp. AMF1a) is used to inoculate a suitable liquid medium, such as 2% malt medium.[8]
- **Fermentation:** The culture is incubated under controlled conditions (temperature, agitation) for a period sufficient for secondary metabolite production (typically 7-21 days).
- **Extraction:** The culture broth is separated from the mycelium. The filtrate is then extracted with an organic solvent, such as methylene chloride or ethyl acetate.[6]
- **Purification:** The crude extract is concentrated under reduced pressure. Purification is achieved through chromatographic techniques, including silica gel column chromatography and High-Performance Liquid Chromatography (HPLC), to yield pure **Palitantin**.[6][7]



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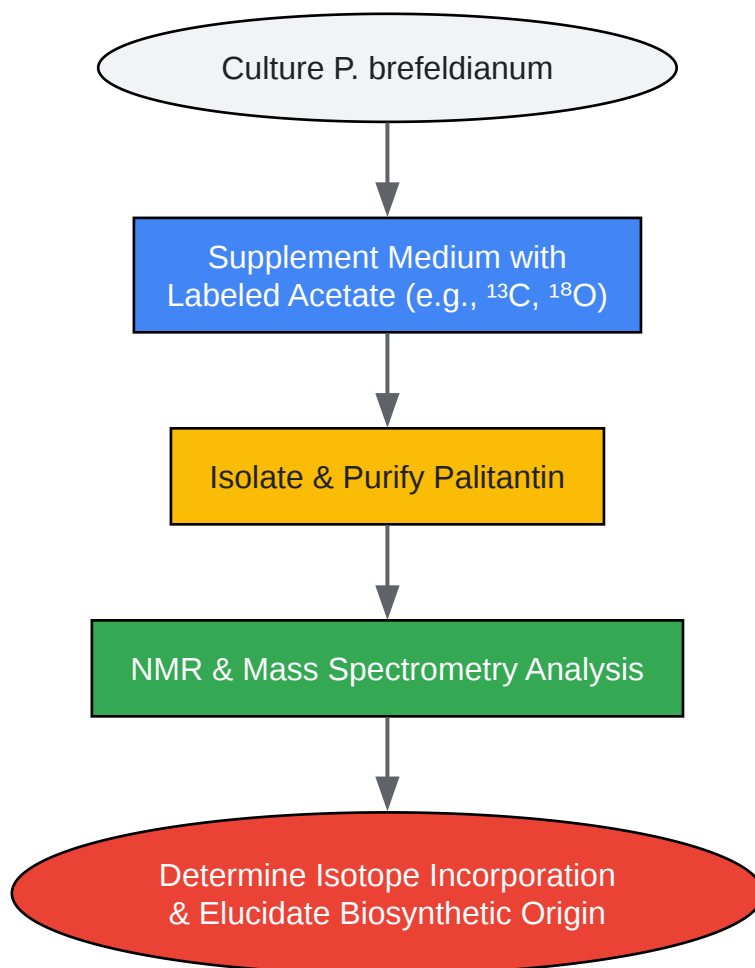
Figure 2. General experimental workflow for the isolation and purification of **Palitantin**.

Biosynthetic Pathway Elucidation via Isotope Labeling

The protocol to determine the polyketide origin of **Palitantin** involves feeding the fungus stable isotopes and tracking their incorporation into the final molecule.

Methodology:

- Precursor Synthesis: Isotopically labeled precursors, such as sodium [1- ^{13}C , $^{18}\text{O}_2$]-acetate, are chemically synthesized.
- Labeled Fermentation: The **Palitantin**-producing organism (e.g., *P. brefeldianum*) is cultured in a medium supplemented with the labeled acetate precursor.[\[4\]](#)
- Isolation: **Palitantin** is isolated from the culture using the methods described in Protocol 5.1.
- Spectroscopic Analysis: The purified, labeled **Palitantin** is analyzed using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).[\[4\]](#)
- Data Interpretation: The ^{13}C -NMR and mass spectra are analyzed to identify the positions and patterns of isotope incorporation. This data reveals the acetate-derived backbone and rules out alternative pathways, such as those involving aromatic intermediates.[\[12\]](#)



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Figure 3. Workflow for the elucidation of **Palitantin**'s biosynthetic origin.

Conclusion

Palitantin is a fungal polyketide with a well-documented history originating from its discovery in *Penicillium palitans*. Its biosynthesis proceeds via a non-aromatic cyclization of an acetate-derived chain. The compound's diverse biological activities, coupled with optimized fermentation protocols, ensure its continued relevance in natural product research and as a potential scaffold for the development of new therapeutic agents. The experimental frameworks established for its isolation and biosynthetic analysis provide a robust foundation for further investigation into this and other fungal secondary metabolites.

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- To cite this document: BenchChem. [What is the origin of Palitantin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b231872#what-is-the-origin-of-palitantin]

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